

# Essential Safety and Disposal Guidance for U-101958

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: U 101958

Cat. No.: B1215504

[Get Quote](#)

For researchers, scientists, and drug development professionals utilizing U-101958, a selective dopamine D4 receptor ligand, adherence to proper disposal and safety protocols is paramount to ensure a safe laboratory environment and regulatory compliance. This document provides a comprehensive guide to the handling and disposal of U-101958, grounded in available safety data and standard laboratory practices. U-101958 is intended for research use only and is not for human or veterinary applications.

## Immediate Safety and Handling Precautions

Before handling U-101958, it is crucial to consult the Safety Data Sheet (SDS) and follow all institutional and regulatory guidelines for hazardous waste management.

Personal Protective Equipment (PPE):

- **Eye Protection:** Wear appropriate protective eyeglasses or chemical safety goggles.
- **Hand Protection:** Chemical-resistant gloves are mandatory to prevent skin contact.
- **Respiratory Protection:** In cases of handling the solid form where dust may be generated, a NIOSH/MSHA or European Standard EN 149 approved respirator should be used.
- **Body Protection:** A lab coat or other protective clothing should be worn to prevent skin exposure.

Handling and Storage:

- Handle the compound in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation exposure.
- Store in a tightly sealed container in a cool, dry place.
- Eyewash stations and safety showers must be readily accessible in the handling area.

## U-101958 Disposal Procedures

The disposal of U-101958 and its associated waste must be conducted in accordance with all federal, state, and local regulations for chemical waste.

### Step-by-Step Disposal Plan:

- **Waste Segregation:** All materials contaminated with U-101958, including unused product, solutions, and contaminated labware (e.g., pipette tips, vials, gloves), must be segregated from general laboratory waste.
- **Waste Collection:**
  - **Solid Waste:** Collect solid U-101958 waste and contaminated disposables in a designated, clearly labeled, and sealed hazardous waste container.
  - **Liquid Waste:** Collect solutions containing U-101958 in a separate, leak-proof, and clearly labeled hazardous waste container. The container must be compatible with the solvents used.
  - **Sharps:** Any sharps, such as needles or razor blades, contaminated with U-101958 must be disposed of in a designated sharps container for hazardous chemical waste.
- **Labeling:** All waste containers must be accurately labeled with the words "Hazardous Waste," the full chemical name "U-101958," and any other components of the waste mixture. The hazards associated with the waste (e.g., "Toxic") should also be clearly indicated.
- **Storage of Waste:** Store hazardous waste containers in a designated satellite accumulation area within the laboratory. This area should be secure and away from general laboratory traffic.

- **Disposal Request:** Once the waste container is full or ready for disposal, a pickup request should be submitted to the institution's Environmental Health and Safety (EHS) department. Do not attempt to dispose of U-101958 down the drain or in the regular trash.
- **Empty Containers:** Empty U-101958 containers should be triple-rinsed with a suitable solvent. The rinsate must be collected as hazardous waste. After rinsing and defacing the label, the container can be disposed of as regular solid waste, in accordance with institutional policies.

## Quantitative Data Summary

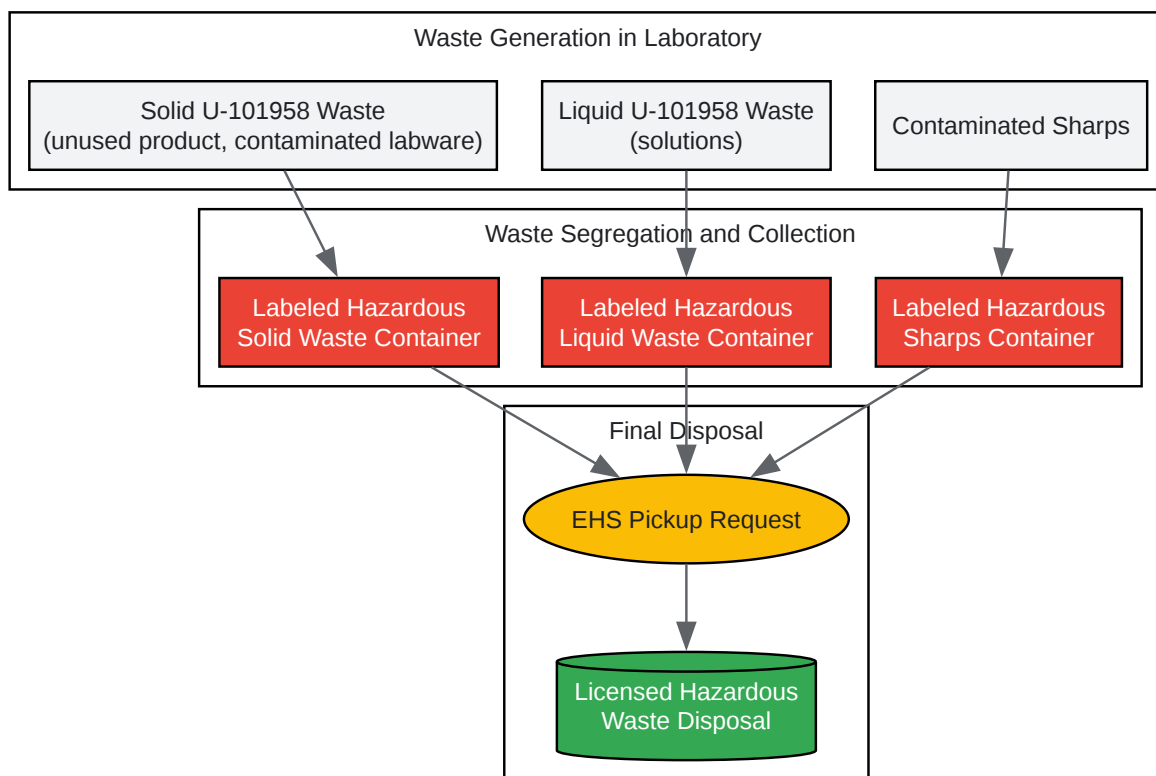
Property	Value	Source
CAS Number	170856-57-2 (U-101958)	PubChem
224170-09-6 (U-101958 Maleate)	MedKoo, Santa Cruz Biotechnology, Sigma-Aldrich	
Molecular Formula	C <sub>21</sub> H <sub>29</sub> N <sub>3</sub> O	PubChem
Molecular Weight	339.5 g/mol	PubChem

## Experimental Protocols

While specific experimental protocols involving U-101958 are proprietary to individual research projects, the general handling procedures outlined in the safety section should be integrated into any experimental workflow. All manipulations of U-101958, from initial weighing to the preparation of solutions and administration in experimental models, must be conducted with the specified personal protective equipment and in a controlled environment to minimize exposure.

## Visualized Disposal Workflow

The following diagram illustrates the proper disposal workflow for U-101958 waste.



[Click to download full resolution via product page](#)

Caption: Proper disposal workflow for U-101958 waste.

- To cite this document: BenchChem. [Essential Safety and Disposal Guidance for U-101958]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1215504#u-101958-proper-disposal-procedures\]](https://www.benchchem.com/product/b1215504#u-101958-proper-disposal-procedures)

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)